Technical Support Center: 4-(4-(chloromethyl)phenyl)morpholin-3-one

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-(4-(Chloromethyl)phenyl)morpholin-3-one*
CAS No.:	*1260764-34-8*
Cat. No.:	*B12077971*

Get Quote

Topic: Managing Off-Target Reactivity, Genotoxicity, and Stability

Status: Operational | Role: Senior Application Scientist[1][2]

Executive Summary: The Nature of the "Off-Target" Effect

Welcome to the Technical Support Center. You are likely working with **4-(4-(chloromethyl)phenyl)morpholin-3-one** (CAS: 1260764-34-8), a critical synthetic intermediate used primarily in the manufacturing of the anticoagulant Rivaroxaban (Xarelto).

Critical Technical Insight: Unlike a selective enzyme inhibitor, this molecule possesses a reactive chloromethyl "warhead" (an alkyl halide). In a biological or drug development context, its "off-target effects" are not defined by promiscuous binding to a secondary receptor, but by non-specific covalent alkylation.

© 2026 BenchChem. All rights reserved.

- Primary Utility: Synthetic building block (coupling partner).
- Off-Target Risk:Genotoxicity (DNA alkylation) and Non-specific Cytotoxicity (cysteine alkylation).
- Regulatory Status: Classified as a Potentially Genotoxic Impurity (PGI) under ICH M7 guidelines.

This guide addresses the challenges of handling this reactive electrophile, preventing unintended biological toxicity, and ensuring analytical integrity.

Mechanism of Action: Reactivity & Off-Target Pathways[1][2]

The chloromethyl group is highly susceptible to nucleophilic attack via an SN2 mechanism. This reactivity drives both its synthetic utility and its off-target toxicity profile.[1][2]

The Alkylation Pathway (Genotoxicity)

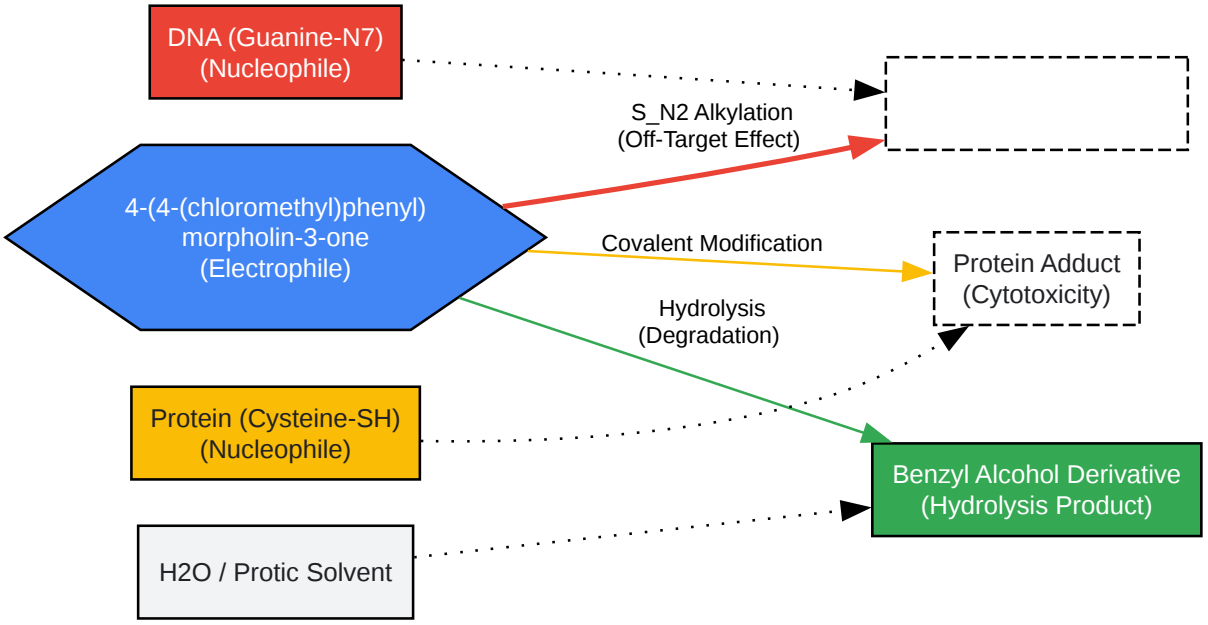
When introduced into a biological system (or present as an impurity), the electrophilic benzylic carbon attacks nucleophilic centers on DNA (specifically the N7 position of Guanine) and proteins (Cysteine thiols). This covalent modification causes:

- DNA Adduct Formation: Leading to replication errors and mutagenesis (Ames Positive).
- Enzyme Inactivation: Non-specific alkylation of active site cysteines in off-target proteins.[1][2]

The Hydrolysis Pathway (Instability)

In the presence of water or protic solvents, the compound rapidly hydrolyzes to the corresponding benzyl alcohol, which is generally pharmacologically inert but represents a loss of titer and a new impurity.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Reactivity profile showing the competition between genotoxic alkylation (off-target toxicity) and hydrolysis (degradation).[1][2]

Troubleshooting Guide: Experimental & Analytical

Scenario A: Biological Assays & Toxicology

Issue:I am screening a library of morpholinone derivatives, and this compound shows high potency across all cell lines (low selectivity).

- Diagnosis: You are observing non-specific cytotoxicity. The chloromethyl group is alkylating essential cellular proteins and DNA indiscriminately. This is a "false positive" for specific inhibition.
- Solution:
  - Verify Mechanism: Perform a "washout" experiment. If the effect persists after washing cells, the binding is covalent/irreversible.
  - Use a Control: Synthesize or purchase the benzyl alcohol analog (4-(4-(hydroxymethyl)phenyl)morpholin-3-one). It lacks the alkylating warhead. If the alcohol is

© 2026 BenchChem. All rights reserved.

inactive, the observed activity of the chloride is due to non-specific alkylation.

Issue:The compound consistently tests positive in the Ames Test (bacterial reverse mutation).

- Diagnosis: This is expected behavior for benzyl chlorides. It is a direct-acting mutagen.[1][2]
- Solution: This compound cannot be developed as a drug per se. If it is an intermediate, it must be purged from the final API to levels below the Threshold of Toxicological Concern (TTC), typically 1.5 µ g/day for chronic treatment [1].

Scenario B: Chemical Synthesis & Scale-Up

Issue:My reaction yield is low, and I see a large peak in LC-MS with M-Cl+OH (Mass shift -18.5 or +17 depending on ionization).

- Diagnosis:Hydrolysis. You are using wet solvents or reagents.
- Solution:
  - Strict Anhydrous Conditions: Use dry THF or DCM. Avoid alcohols (MeOH, EtOH) as solvents, as they will form the benzyl ether ether.
  - Base Selection: Use non-nucleophilic bases (e.g., DIPEA, K2CO3) rather than hydroxides or alkoxides to prevent substitution.

Scenario C: Analytical Quantitation (LC-MS/HPLC)

Issue:The peak area for the chloromethyl intermediate decreases over time in the autosampler.

- Diagnosis: Degradation in the sample vial.
- Solution:
  - Diluent: Do not use water/methanol/acetonitrile mixtures if the sample will sit. Use anhydrous Acetonitrile or DMSO for sample preparation.
  - Temperature: Keep the autosampler at 4°C.

© 2026 BenchChem. All rights reserved.

- Derivatization: For accurate quantitation of trace levels, react the sample with a secondary amine (e.g., morpholine) to form a stable derivative, then quantify the derivative.

Frequently Asked Questions (FAQs)

Q1: Is this compound a specific inhibitor of Factor Xa like Rivaroxaban? A:No. While it contains the morpholinone scaffold found in Rivaroxaban, the chloromethyl group makes it a reactive intermediate, not a selective drug. It lacks the oxazolidinone and thiophene moieties required for high-affinity, non-covalent binding to the Factor Xa S4 pocket. Its activity is dominated by chemical reactivity.

Q2: How do I remove this impurity from my final Rivaroxaban API? A: Because it is a PGI, you must demonstrate purge capability.

- Scavenging: Treat the reaction mixture with a nucleophilic scavenger (e.g., an amine or thiol resin) that reacts faster than the API.
- Hydrolysis: An aqueous workup at elevated pH can force the hydrolysis of the residual chloride to the alcohol, which is much easier to separate and is non-genotoxic [2].

Q3: What are the storage requirements? A: Store under inert gas (Argon/Nitrogen) at -20°C. Moisture will degrade the compound to the alcohol and HCl. The HCl byproduct can autocatalyze further degradation.

Q4: Why is the CAS number inconsistent in literature? A:

- 1260764-34-8: **4-(4-(chloromethyl)phenyl)morpholin-3-one** (The specific chloromethyl intermediate).
- 446292-07-5: Often cited but refers to the phthalimido precursor or a related derivative in some databases.
- 1616403-02-1: The Hydrochloride salt.[3]
- Advice: Always verify by chemical structure or SMILES: O=C1COCCN1C2=CC=C(CCl)C=C2.

© 2026 BenchChem. All rights reserved.

Summary Table: Key Parameters

Parameter	Specification / Detail
Chemical Name	4-(4-(chloromethyl)phenyl)morpholin-3-one
Primary Use	Intermediate for Rivaroxaban (Factor Xa Inhibitor)
Main "Off-Target" Risk	Genotoxicity (DNA Alkylation), Skin Sensitization
Reactivity Class	Alkylating Agent (Benzyl Chloride)
Stability	Moisture Sensitive (Hydrolyzes to Benzyl Alcohol)
Toxicity Limit (API)	< 1.5 µ g/day (ICH M7 for mutagenic impurities)
Storage	-20°C, Desiccated, Inert Atmosphere

References

- ICH M7 (R1). Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk. International Council for Harmonisation, 2017. Link
- Roehrig, S. et al.Discovery of the Novel Antithrombotic Agent 5-Chloro-N-({(5S)-2-oxo-3-[4-(3-oxomorpholin-4-yl)phenyl]-1,3-oxazolidin-5-yl}methyl)thiophene-2-carboxamide (BAY 59-7939): An Oral, Direct Factor Xa Inhibitor.[1][2] Journal of Medicinal Chemistry, 2005, 48(19), 5900–5908. Link
- Perzborn, E. et al.Rivaroxaban: A New Oral Factor Xa Inhibitor. Arteriosclerosis, Thrombosis, and Vascular Biology, 2010, 30, 376–381. Link
- Weinz, C. et al.Metabolism and Distribution of Rivaroxaban in Rats, Dogs, and Humans. Drug Metabolism and Disposition, 2009, 37(5), 1056-1064. Link

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 1226917-12-9|4-{[4-(chloromethyl)phenyl]methyl}morpholine hydrochloride|BLD Pharm [bldpharm.com]
- 2. 1226917-12-9|4-{[4-(chloromethyl)phenyl]methyl}morpholine hydrochloride|BLD Pharm [bldpharm.com]
- 3. veeprho.com [veeprho.com]
- To cite this document: BenchChem. [Technical Support Center: 4-(4-(chloromethyl)phenyl)morpholin-3-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12077971/docs#technical-support-center-4-4-chloromethyl-phenyl-morpholin-3-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.